

Application Notes and Protocols: Methyl Red (MR) Test for Bacterial Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl red hydrochloride

Cat. No.: B1584316

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Methyl Red (MR) test is a crucial biochemical assay used for the differentiation of bacteria, particularly within the Enterobacteriaceae family.[1] This test identifies microorganisms capable of performing mixed acid fermentation of glucose, a key metabolic pathway.[2][3] In this process, glucose is fermented to produce a variety of stable acidic end products, including lactic acid, acetic acid, succinic acid, and formic acid.[3][4][5][6] The accumulation of these acids results in a significant decrease in the pH of the culture medium.[3] The MR test, in conjunction with the Voges-Proskauer (VP), indole, and citrate utilization tests (collectively known as the IMViC tests), serves as a cornerstone for the preliminary identification of enteric bacteria.[1]

Principle of the Methyl Red Test

The principle of the MR test lies in the detection of a low pH resulting from the production of stable acids during glucose fermentation.[2][7] All members of the Enterobacteriaceae ferment glucose to pyruvic acid.[2] However, they diverge in the subsequent metabolic pathways. MR-positive organisms utilize the mixed acid pathway, leading to the accumulation of a high concentration of acidic end products.[2][4][8] This overcomes the buffering capacity of the dipotassium phosphate in the MR-VP broth, causing the pH to drop to 4.4 or below.[2][3][9]

Conversely, MR-negative organisms employ the butanediol pathway, where the initial acidic products are further metabolized to neutral end products like acetoin and 2,3-butanediol.[7][10] This results in a less acidic environment, with a final pH of 6.0 or higher.[2][10] The pH indicator, methyl red, is added to the culture after a suitable incubation period. Methyl red is red at a pH of 4.4 or below and yellow at a pH of 6.2.[2] An intermediate orange color may indicate a weakly positive result or inconclusive test.[8]

Experimental Protocol

Materials

- Media: MR-VP Broth (also known as Glucose Phosphate Broth). The typical composition per liter of distilled water is:
 - Buffered Peptone: 7.0 g[10][11]
 - Dextrose (Glucose): 5.0 g[10][11]
 - Dipotassium Phosphate: 5.0 g[10][11]
 - Final pH should be 6.9 ± 0.2 at 25°C.[2][10][11]
- Reagent: Methyl Red Solution. A common formulation is:
 - Methyl Red: 0.1 g[8][12]
 - Ethyl Alcohol (95%): 300 ml[8][12]
 - Distilled Water: to make 500 ml[8][12]
 - Store at 4-8°C in a brown bottle. The solution is stable for about a year.[8][12]
- Equipment:
 - Sterile test tubes
 - Inoculating loop or needle
 - Incubator (35-37°C)[2][8][7]

- Pipettes

Procedure

- Inoculation: Using a sterile inoculating loop or needle, lightly inoculate a tube of MR-VP broth with a pure culture of the test organism, typically from an 18-24 hour old culture.[8][7]
- Incubation: Incubate the inoculated broth aerobically at 35-37°C for a minimum of 48 hours. [2][7] For some organisms, a longer incubation period of up to 5 days may be necessary.[7] It is crucial not to read the test before 48 hours, as some organisms may initially produce acids, leading to a false-positive result, before they have had sufficient time to metabolize these acids into neutral end products.[2]
- Aliquot Preparation: After incubation, aseptically transfer approximately 1 ml of the broth to a clean, separate test tube.[8][7]
- Addition of Indicator: Add 5-6 drops of the Methyl Red reagent to the aliquot.[2]
- Observation: Observe for an immediate color change on the surface of the medium.[7]

Data Presentation: Interpretation of Results

The results of the Methyl Red test are interpreted based on the color change observed after the addition of the methyl red indicator.

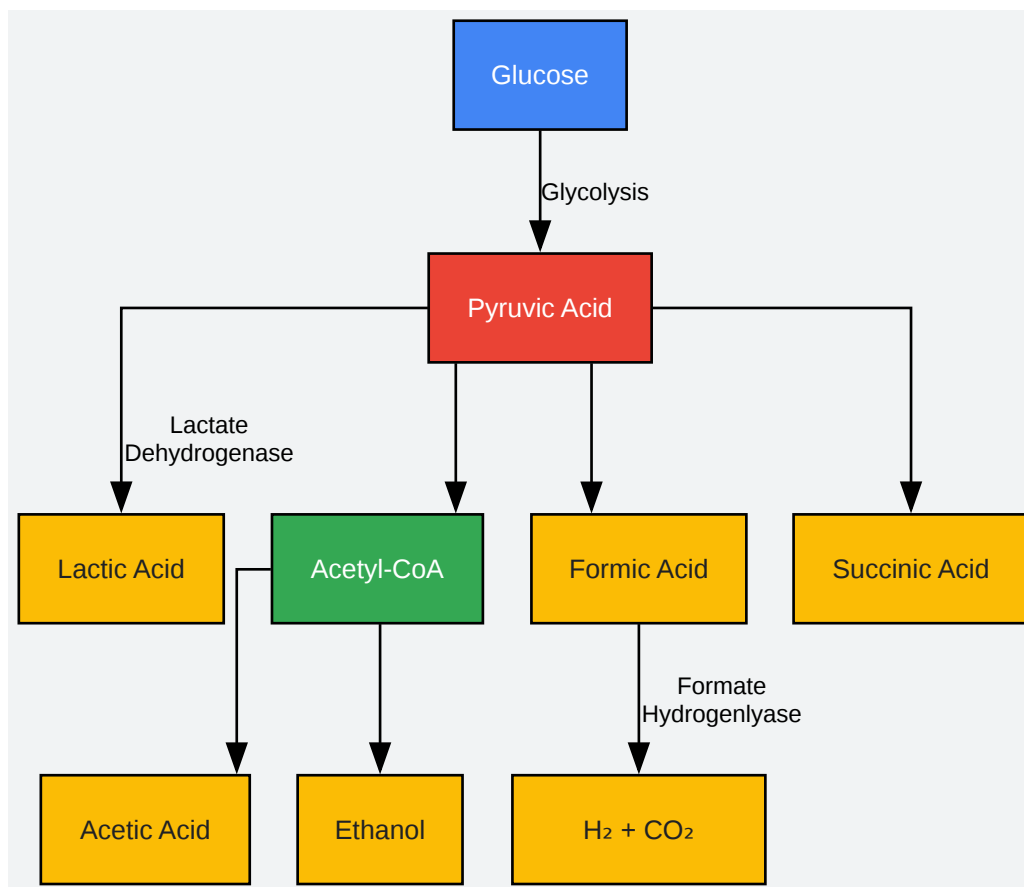
Result	Observation	pH	Interpretation	Example Organisms
Positive	Bright red color develops immediately	≤ 4.4	The organism performs mixed acid fermentation, producing stable acidic end products.	Escherichia coli, Yersinia spp.[3] [8]
Negative	Yellow color	≥ 6.2	The organism does not produce stable acidic end products from glucose fermentation; it may utilize the butanediol pathway.	Enterobacter aerogenes, Klebsiella pneumoniae[3][8]
Weak Positive/ Inconclusive	Orange color	Between 4.4 and 6.2	The result is inconclusive. It is recommended to re-incubate the remaining broth for an additional 2-3 days and repeat the test. [8]	-

Quality Control: It is essential to run the test with known positive and negative control organisms to ensure the validity of the results.

- Positive Control: Escherichia coli (ATCC 25922)
- Negative Control: Klebsiella pneumoniae (ATCC 13883)

Signaling Pathways and Experimental Workflows

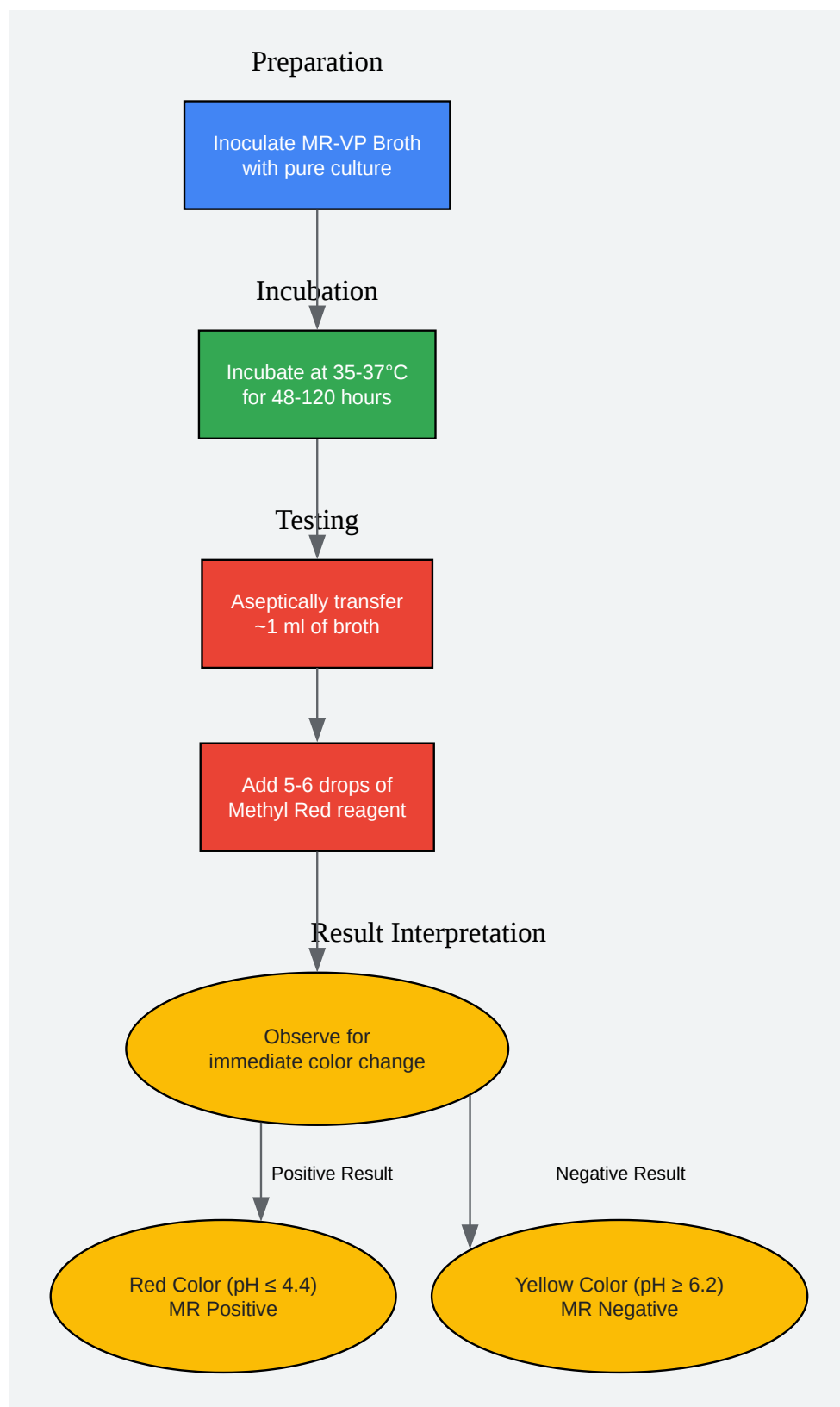
Biochemical Pathway of Mixed Acid Fermentation



[Click to download full resolution via product page](#)

Caption: Mixed acid fermentation pathway of glucose.

Experimental Workflow for the Methyl Red Test



[Click to download full resolution via product page](#)

Caption: Experimental workflow of the Methyl Red test.

Limitations

- The Methyl Red test should not be interpreted before 48 hours of incubation, as some organisms may yield a false-positive result initially.[2]
- If the result is inconclusive (orange), the broth should be incubated for up to four more days and the test repeated.[8]
- The MR-VP testing should be used in conjunction with other biochemical tests for a definitive identification of the bacterial species.[2]

Conclusion

The Methyl Red test is a simple, yet powerful tool in the arsenal of microbiologists for the differentiation of bacteria based on their fermentative metabolism. A thorough understanding of the underlying principles and strict adherence to the experimental protocol are paramount for obtaining accurate and reproducible results, which are critical in research, diagnostics, and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Red and Voges-Proskauer Test Protocols | ASM.org [asm.org]
- 2. microbenotes.com [microbenotes.com]
- 3. Methyl Red Test Definition, Purpose & Results - Lesson | Study.com [study.com]
- 4. Mixed acid fermentation - Wikipedia [en.wikipedia.org]
- 5. biologyreader.com [biologyreader.com]
- 6. Mixed Acid Fermentation: Types and Products • Microbe Online [microbeonline.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. microbiologyinfo.com [microbiologyinfo.com]

- 9. merckmillipore.com [merckmillipore.com]
- 10. exodocientifica.com.br [exodocientifica.com.br]
- 11. himedialabs.com [himedialabs.com]
- 12. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Methyl Red (MR) Test for Bacterial Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584316#methyl-red-test-protocol-for-bacterial-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com